

An In-depth Technical Guide to 1,4-Epoxy-1,4-dihydronaphthalene

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Compound of Interest

Compound Name: 1,4-Epoxy-1,4-dihydronaphthalene

Cat. No.: B1582345

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,4-Epoxy-1,4-dihydronaphthalene**, a bicyclic ether with significant applications in synthetic organic chemistry. This document details the molecule's fundamental physicochemical properties, provides an experimental protocol for a key reaction, and explores its reactivity. The molecular weight of **1,4-Epoxy-1,4-dihydronaphthalene** is a foundational piece of data for any quantitative experimental work, determined to be 144.17 g/mol. This guide is intended to serve as a valuable resource for researchers in organic synthesis and medicinal chemistry.

Core Molecular Properties

1,4-Epoxy-1,4-dihydronaphthalene, with the CAS number 573-57-9, is a white to yellow crystalline solid at room temperature.[1] Its chemical formula is $C_{10}H_8O$. [2] The structure consists of a naphthalene core with an oxygen bridge across the 1 and 4 positions. This strained epoxide ring is key to its reactivity, particularly in cycloaddition reactions.

Physicochemical Data

A summary of the key quantitative data for **1,4-Epoxy-1,4-dihydronaphthalene** is presented in Table 1. This information is crucial for designing and executing experiments, as well as for the purification and characterization of reaction products.

Property	Value	Reference
Molecular Weight	144.17 g/mol	[2]
Molecular Formula	C ₁₀ H ₈ O	[2]
CAS Number	573-57-9	[2]
Melting Point	54-56 °C	[2][3]
Boiling Point	240.5 °C at 760 mmHg	[2]
Density	1.207 g/cm ³	[2]
Flash Point	93 °C	[2]
Appearance	White to almost white powder or crystals	
Purity (typical)	>98.0% (GC)	

Synthesis and Reactivity

1,4-Epoxy-1,4-dihydronaphthalene is a valuable intermediate in organic synthesis, primarily utilized as a building block for more complex molecules. Its strained epoxy ring makes it an excellent dienophile in Diels-Alder reactions and a substrate for various cycloaddition reactions.

Role in Cycloaddition Reactions

The double bonds within the bicyclic structure of **1,4-Epoxy-1,4-dihydronaphthalene** exhibit dienophilic properties, making the molecule a versatile reactant in cycloaddition reactions.[4][5] It readily reacts with various dienes and dipolar compounds to form a range of adducts.[4][6] For instance, its reaction with cyclooctatetraene at elevated temperatures yields multiple complex products.[4][7] Similarly, it undergoes cycloaddition with cyclohexadiene and 7-(methoxycarbonyl)cycloheptatriene.[5] These reactions are fundamental in constructing polycyclic systems, which are scaffolds for many biologically active molecules.

Experimental Protocols

While detailed, step-by-step synthesis protocols for **1,4-Epoxy-1,4-dihydronaphthalene** itself are not readily available in the public domain, a general purification method is described.

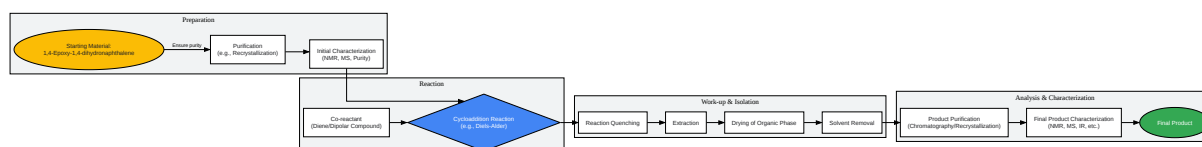
Purification of 1,4-Epoxy-1,4-dihydronaphthalene

A common procedure for the purification of **1,4-Epoxy-1,4-dihydronaphthalene** involves the following steps:

- **Dissolution:** The compound is dissolved in diethyl ether (Et_2O).
- **Washing:** The ether solution is washed with water (H_2O) to remove any water-soluble impurities.
- **Drying:** The organic layer is dried over anhydrous potassium carbonate (K_2CO_3).
- **Filtration and Evaporation:** The solution is filtered, and the solvent is evaporated under reduced pressure.
- **Recrystallization:** The resulting residue is recrystallized from petroleum ether (boiling range 40-60 °C).
- **Final Drying:** The purified crystals are dried under vacuum.^[3]

Logical Workflow for Experimental Application

The general workflow for utilizing **1,4-Epoxy-1,4-dihydronaphthalene** in a synthetic chemistry setting, from starting material to final product analysis, is illustrated in the following diagram. This logical progression ensures a systematic approach to research and development involving this compound.



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General Experimental Workflow

Potential Biological Significance

While comprehensive studies on the biological activity of **1,4-Epoxy-1,4-dihydronaphthalene** are limited, its structural motifs are present in various biologically active molecules. Its derivatives are of interest in medicinal chemistry. Further research is needed to fully elucidate any potential signaling pathway modulation or therapeutic applications.

Conclusion

1,4-Epoxy-1,4-dihydronaphthalene is a versatile and reactive molecule with a well-defined set of physicochemical properties. Its primary utility lies in its capacity to undergo cycloaddition reactions, providing a robust platform for the synthesis of complex polycyclic structures. This guide has summarized the core data of this compound and provided a logical framework for its experimental application, which will be of significant benefit to researchers in the fields of

organic synthesis and drug discovery. Further investigations into its biological activity are warranted to explore its full potential.

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